

# An In-depth Technical Guide to the Stereochemistry of trans-1,2-Cyclohexanediol

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## Compound of Interest

Compound Name: *trans-1,2-Cyclohexanediol*

Cat. No.: *B013532*

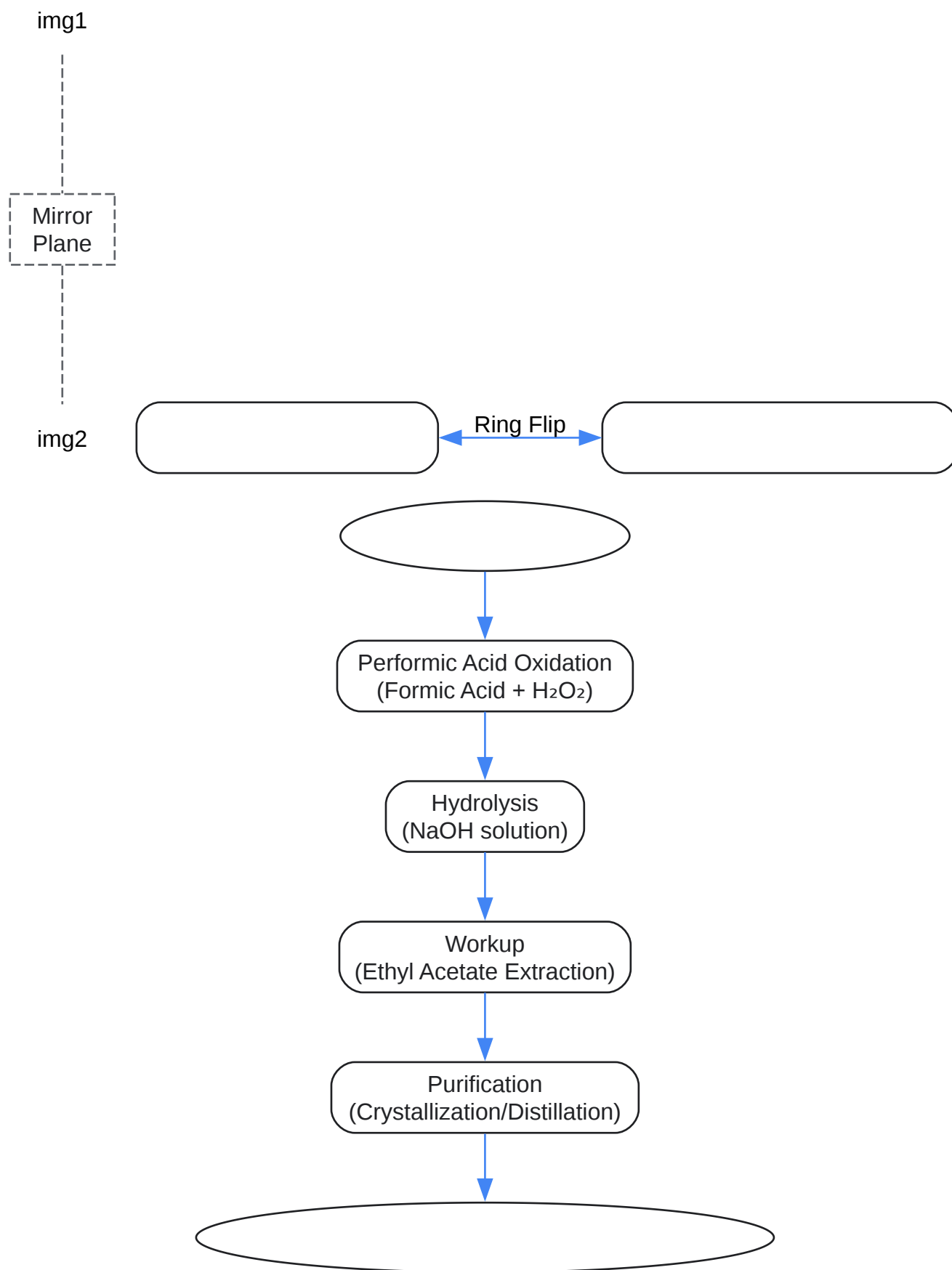
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stereochemistry of **trans-1,2-cyclohexanediol**, a key chiral building block in organic synthesis. The document details its stereoisomers, conformational analysis, synthesis, and spectroscopic properties, presenting data in a clear and accessible format for researchers and professionals in drug development and chemical synthesis.

## Introduction: Chirality and Stereoisomers

**trans-1,2-Cyclohexanediol** is a chiral molecule that exists as a pair of non-superimposable mirror images, known as enantiomers. These are designated as (1R,2R)-**trans-1,2-cyclohexanediol** and (1S,2S)-**trans-1,2-cyclohexanediol**. The trans configuration dictates that the two hydroxyl (-OH) groups are on opposite sides of the cyclohexane ring. A mixture containing equal amounts of both enantiomers is referred to as a racemic mixture or racemate. The separation and utilization of the individual enantiomers are crucial in asymmetric synthesis, where stereochemistry plays a pivotal role in determining the biological activity of molecules.



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